

chloroprocaine metabolite 4-amino-2-chlorobenzoic acid ACBA

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Compound Focus: Chloroprocaine

CAS No.: 133-16-4

Cat. No.: S579674

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ACBA Identity and Pharmacokinetic Profile

ACBA is the primary hydrolytic metabolite of **chloroprocaine**, formed via esterase-mediated breakdown [1]. The table below summarizes key quantitative data from recent pharmacokinetic studies.

| Parameter | In Vivo (Piglet Model) | In Vitro (Hydrogel in Plasma) |
|------------------------------|---------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------|
| Sample Analysis | HPLC-MS/MS [1] | HPLC-MS/MS [1] |
| Analyte Measured | ACBA | Chloroprocaine & ACBA |
| Detection Time | T0 to T12h [1] | Chloroprocaine: 1 to 7 days; ACBA: Up to 7 days [1] |
| Cmax (Maximum Concentration) | 3 hours post-application [1] | Chloroprocaine: 1 day; ACBA: 7 days [1] |
| Key Finding | Chloroprocaine itself was below the quantitation limit in vivo, while its metabolite ACBA was readily detected [1]. | Demonstrated sustained release of chloroprocaine from the hydrogel device and subsequent metabolism to ACBA over time [1]. |

Experimental Protocol for Quantifying ACBA

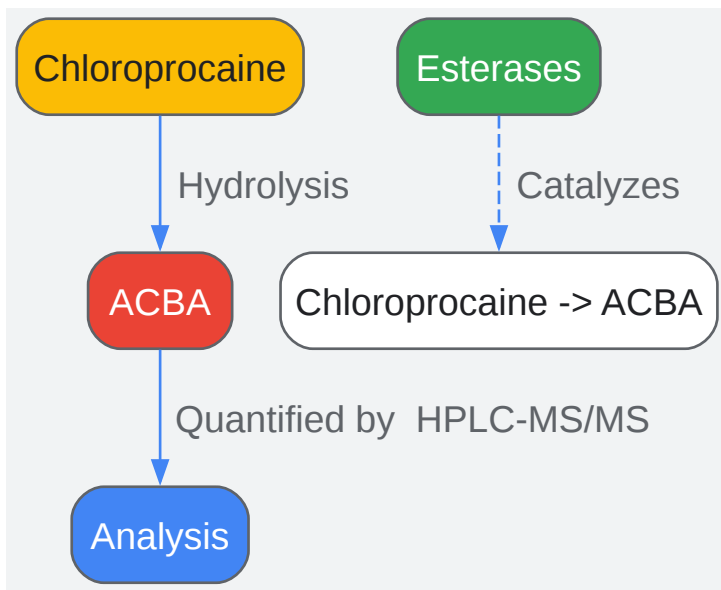
Here is a detailed methodology for the simultaneous quantification of **chlorprocaine** and ACBA in plasma using HPLC-MS/MS, as described in the research [1].

- **Instrumentation:** The analysis was performed using a Thermo Scientific HPLC system coupled with a TSQ Quantum Access triple quadrupole mass spectrometer. Separation was achieved using a **Kinetex 2.6 μ C18 100 Å column** (100 x 4.6 mm) maintained at 40°C [1].
- **Chromatographic Conditions:**
 - **Mobile Phase A:** Ultrapure water acidified with formic acid.
 - **Mobile Phase B:** Methanol acidified with formic acid.
 - **Elution:** Gradient mode at a flow rate of 0.8 mL/min.
 - **Injection Volume:** 2.0 μ L [1].
- **Mass Spectrometry Detection:**
 - **Ion Source:** Electrospray Ionization (ESI).
 - **Mode:** Multiple Reaction Monitoring (MRM).
 - **MRM Transitions:**
 - **Chlorprocaine:** m/z 271 \rightarrow 154, 198
 - ACBA: m/z 172 \rightarrow 90, 154
 - Internal Standard (Lidocaine): m/z 235 \rightarrow 86.2 [1]
- **Sample Preparation:**
 - **Internal Standard:** Lidocaine was used.
 - **Calibration:** Weighted (1/x) linear regression curves were established for quantification. Analyte peaks were identified by their specific retention times and MRM transitions, with concentrations quantified by normalizing the peak area to the internal standard [1].

This analytical method was successfully applied to study the sustained release of **chlorprocaine** from an alginate-based hydrogel device and the concurrent formation of ACBA in both in vivo and in vitro settings [1].

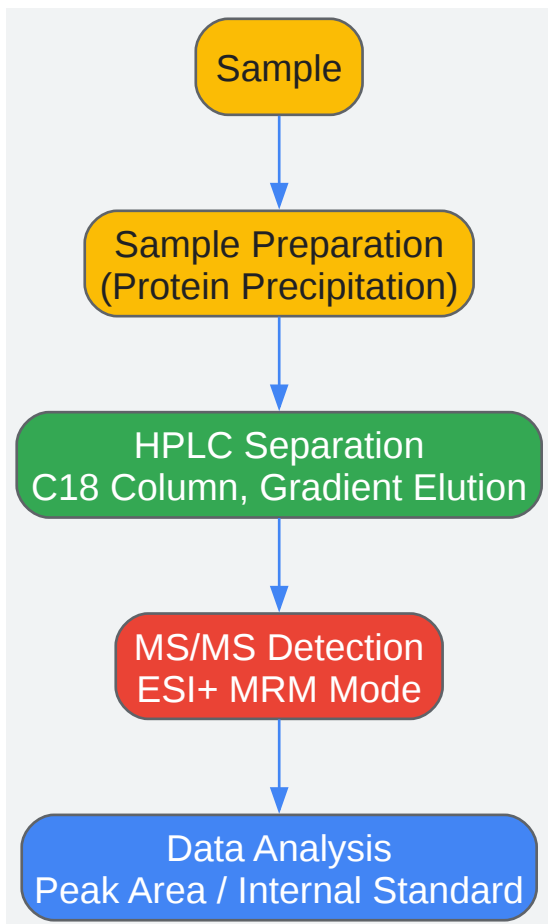
Visualizing the Metabolic Pathway and Workflow

The metabolic relationship and analytical process can be visualized using the following diagrams.



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Chloroprocaine is metabolized to ACBA by esterases.



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Workflow for analyzing **chlorprocaine** and ACBA using HPLC-MS/MS.

Research Implications and Context

The detection of ACBA, but not the parent drug **chlorprocaine**, in vivo highlights **chlorprocaine's extremely short half-life**. The research focus is on developing sustained-release formulations like hydrogel devices to prolong its analgesic action for postoperative pain management [1]. ACBA is consistently characterized as an **inactive metabolite** in these studies, meaning it is not associated with the pharmacological activity of the anesthetic [1].

It is important to note that "ACBA" can refer to different chemical entities in other scientific contexts. For example, it is also the acronym for a natural compound called **Acetylbinankadsurin A**, which is being investigated for treating liver fibrosis [2], and in microbiology, it can refer to the pathogen *Acinetobacter baumannii* [3]. However, in the context of **chlorprocaine** metabolism, it exclusively refers to the metabolite 4-amino-2-chlorobenzoic acid.

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References

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